

physical properties of 7-Bromo-2-methyl-1H-indene (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromo-2-methyl-1H-indene

Cat. No.: B110101

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Technical Guide: Physical Properties of 7-Bromo-2-methyl-1H-indene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **7-Bromo-2-methyl-1H-indene**, with a specific focus on its melting and boiling points. The information is compiled for use by researchers, scientists, and professionals in drug development who may utilize this compound as a key intermediate in complex organic synthesis.

Core Physical Properties

7-Bromo-2-methyl-1H-indene is an organic compound featuring an indene scaffold, which is a bicyclic structure composed of a fused benzene and cyclopentene ring. The presence of a bromine atom at the 7-position and a methyl group at the 2-position imparts specific reactivity and physical characteristics to the molecule.^[1] Depending on its purity and the ambient temperature, it can present as a colorless to pale yellow liquid or a colorless solid.^{[1][2]} It demonstrates moderate solubility in organic solvents like ethanol and dichloromethane, with lower solubility in water.^[1]

Quantitative Data Summary

The experimentally determined physical properties of **7-Bromo-2-methyl-1H-indene** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	104-108 °C	at 5 mmHg
Melting Point	Not explicitly reported in the literature. Described as a "colorless solid" at room temperature.	-
Appearance	Colorless to pale yellow liquid or solid	-

Experimental Protocols

Determination of Boiling Point via Fractional Distillation

The boiling point of **7-Bromo-2-methyl-1H-indene** was determined through purification by fractional distillation under reduced pressure.^[2]

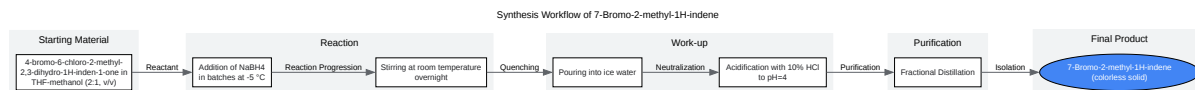
Protocol:

- The crude **7-Bromo-2-methyl-1H-indene** is placed in a round-bottom flask suitable for distillation.
- A fractional distillation apparatus is assembled, including a fractionating column, a condenser, a receiving flask, and a thermometer.
- The system is connected to a vacuum pump to reduce the internal pressure to 5 mmHg.
- The flask is gently heated to initiate boiling.
- The temperature at which the vapor condenses and is collected in the receiving flask is recorded as the boiling point range. For **7-Bromo-2-methyl-1H-indene**, this was observed to be 104-108 °C.^[2]

A general principle for determining boiling points at reduced pressure is that lowering the pressure decreases the boiling point of a liquid, which is advantageous for compounds that may decompose at higher temperatures.^[3]

Synthesis Workflow

The synthesis of **7-Bromo-2-methyl-1H-indene** is a multi-step process. The following diagram illustrates the key stages of a reported synthetic route.^[2]



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Caption: Synthetic pathway for **7-Bromo-2-methyl-1H-indene**.

This technical guide provides the available physical property data for **7-Bromo-2-methyl-1H-indene** and a detailed experimental context for its synthesis and boiling point determination. The absence of a reported melting point in the reviewed literature suggests an area for further experimental characterization.

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References

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